

# 3-Chlorobenzoic-D4 acid safety data sheet (SDS) information

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## Compound of Interest

Compound Name: 3-Chlorobenzoic-D4 acid

Cat. No.: B12299161

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## A Technical Safety Guide to 3-Chlorobenzoic-D4 Acid

Audience: Researchers, scientists, and drug development professionals.

Disclaimer: The following safety data is primarily based on the Safety Data Sheet (SDS) for the non-deuterated analog, 3-Chlorobenzoic acid (CAS: 535-80-8). While the chemical properties are expected to be very similar, toxicological properties of the isotopically labeled compound (CAS: 2098655-72-0) may vary. This guide is intended for informational purposes and should be supplemented by a substance-specific SDS before handling.

## Physical and Chemical Properties

**3-Chlorobenzoic-D4 acid** is the deuterated form of 3-Chlorobenzoic acid, a halogenated aromatic carboxylic acid.<sup>[1]</sup> It is typically a white to off-white crystalline solid or powder.<sup>[1][2]</sup> While stable under normal ambient conditions, it is sparingly soluble in water but shows better solubility in polar organic solvents.<sup>[1]</sup>

Table 1: Physical and Chemical Data

Property	Value	Source
Chemical Formula	C <sub>7</sub> HD <sub>4</sub> ClO <sub>2</sub>	
Molecular Weight	160.59 g/mol	
Appearance	White to off-white powder/solid	
Melting Point	153 - 158 °C (307.4 - 316.4 °F)	
Boiling Point	274 - 276 °C (525.2 - 528.8 °F)	
Flash Point	150 °C (302 °F)	
Water Solubility	0.45 g/L	
Storage Temperature	Recommended +4°C; Store below +30°C	

## Hazard Identification and Classification

This substance is classified as hazardous. The primary hazards are skin, eye, and respiratory tract irritation. It may also form combustible dust concentrations in the air.

Table 2: GHS Hazard Classification

Hazard Class	Category	Hazard Statement
Skin Corrosion/Irritation	2	H315: Causes skin irritation
Serious Eye Damage/Eye Irritation	2A	H319: Causes serious eye irritation
Specific target organ toxicity — single exposure	3	H335: May cause respiratory irritation

GHS Label Elements:

- Pictogram: GHS07 (Exclamation mark)
- Signal Word: Warning

## Precautionary Statements (Selected):

- P261: Avoid breathing dust.
- P264: Wash skin thoroughly after handling.
- P280: Wear protective gloves/eye protection/face protection.
- P302 + P352: IF ON SKIN: Wash with plenty of soap and water.
- P305 + P351 + P338: IF IN EYES: Rinse cautiously with water for several minutes. Remove contact lenses, if present and easy to do. Continue rinsing.

## Toxicological Information

Toxicological data for 3-Chlorobenzoic acid and its deuterated form is limited in the provided safety data sheets.

Table 3: Acute Toxicity Data

Route	Species	Value	Source
LD50 (Oral)	Not available	Not available	
LC50 (Inhalation)	Not available	Not available	

## Key Toxicological Effects:

- Skin Contact: Causes skin irritation, characterized by itching and inflammation.
- Eye Contact: Causes serious eye irritation, with symptoms including redness and watering.
- Inhalation: May cause respiratory tract irritation. Avoid inhalation of dusts.
- Ingestion: Considered hazardous if ingested.
- Chronic Effects: Data on carcinogenicity, mutagenicity, and reproductive toxicity are not available.

## Experimental Protocols

The hazard classifications are based on standardized toxicological studies. While the specific reports for this compound are not provided in the SDS, the methodologies follow established guidelines, such as those from the OECD (Organisation for Economic Co-operation and Development).

Methodology for Skin Irritation/Corrosion Testing (e.g., OECD Guideline 404):

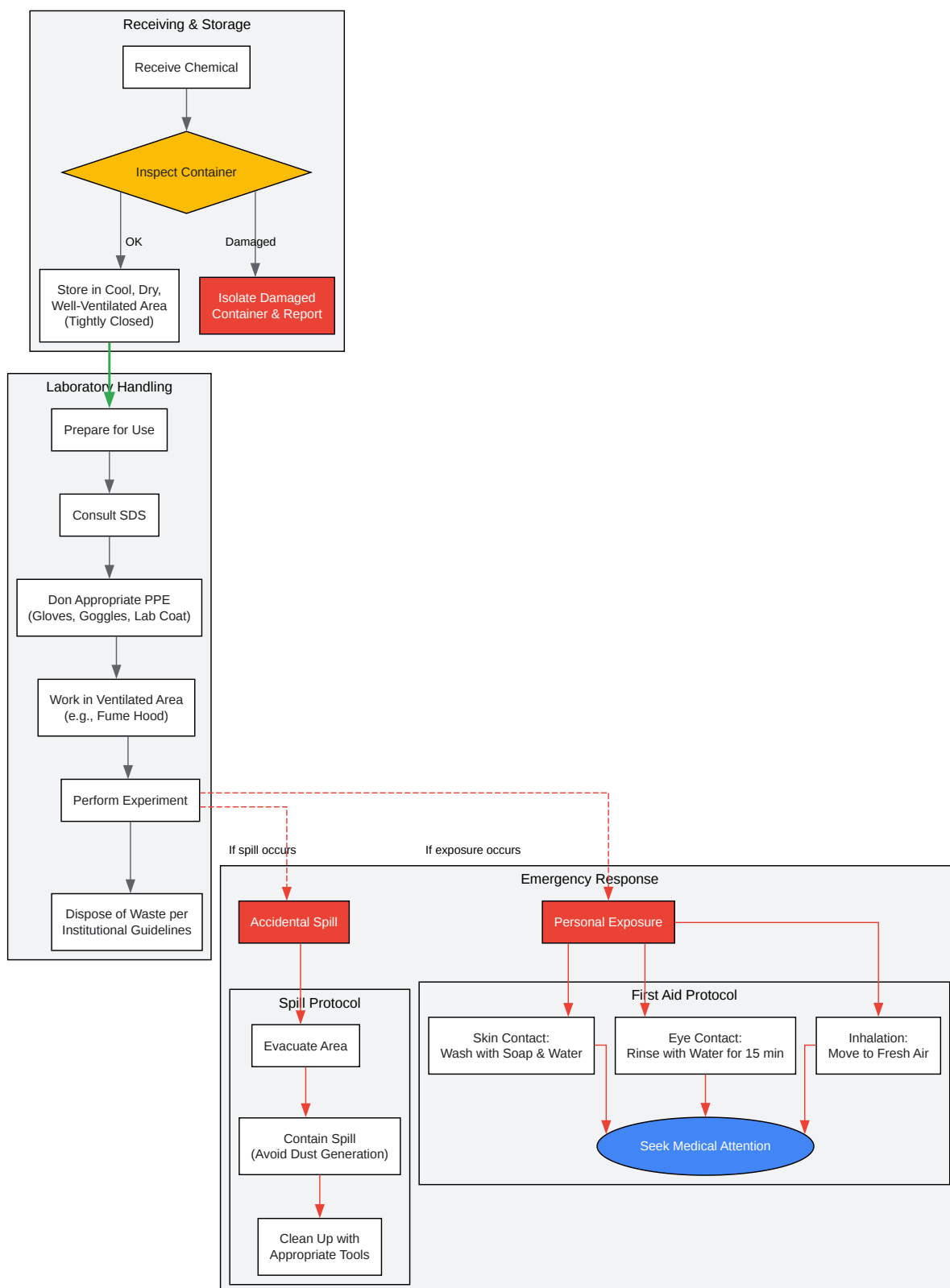
- **Objective:** To determine the potential of a substance to cause irreversible or reversible inflammatory changes to the skin.
- **Procedure:** A small amount of the test substance (e.g., 0.5 g) is applied to a shaved patch of skin on a test animal (typically an albino rabbit). The patch is covered with a gauze dressing.
- **Observation:** The dressing is removed after a set period (e.g., 4 hours). The skin is evaluated for signs of erythema (redness) and edema (swelling) at specific intervals (e.g., 1, 24, 48, and 72 hours) after patch removal.
- **Classification:** The severity and reversibility of the observed skin reactions are scored. Based on these scores, the substance is classified as irritating (Category 2) or non-irritating.

Methodology for Eye Irritation/Corrosion Testing (e.g., OECD Guideline 405):

- **Objective:** To assess the potential of a substance to cause damage to the eye.
- **Procedure:** A small, measured amount of the substance is instilled into the conjunctival sac of one eye of a test animal (typically an albino rabbit). The other eye remains untreated as a control.
- **Observation:** The eyes are examined for effects on the cornea, iris, and conjunctiva at specific intervals after instillation.
- **Classification:** The substance is classified based on the severity and persistence of the lesions. "Serious eye irritation" (Category 2A) involves effects that are fully reversible within 21 days.

## Mandatory Visualizations

The following diagram illustrates the standard workflow for handling **3-Chlorobenzoic-D4 acid** in a laboratory setting, from receipt to disposal, including emergency actions.



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Caption: Workflow for handling and emergency response for **3-Chlorobenzoic-D4 acid**.

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## References

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